

An In-depth Technical Guide on Ethyl Anthranilate

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Compound of Interest

Compound Name: Ethyl anthranilate

Cat. No.: B146823

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **ethyl anthranilate**, a significant chemical compound utilized in various scientific and industrial applications. The information is presented to support research and development activities.

Core Chemical Properties

Ethyl anthranilate is an ester of anthranilic acid and ethanol. It is recognized as a colorless liquid with a fruity odor and is insoluble in water.^{[1][2]}

Quantitative Data Summary

The fundamental molecular properties of **ethyl anthranilate** are summarized in the table below for quick reference and comparison.

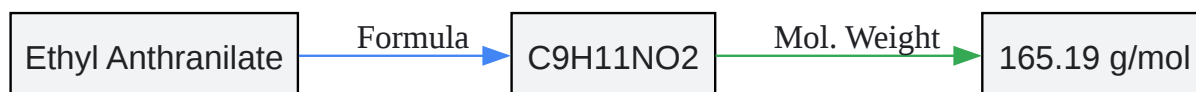
Property	Value	References
Molecular Formula	C9H11NO2	^{[3][4][5][6][7][8]}
Molecular Weight	165.19 g/mol	^{[2][3][4][5][6][8]}

Experimental Protocols

Detailed experimental methodologies for determining the properties of **ethyl anthranilate** are available through various established chemical analysis resources. Key properties such as melting point, boiling point, and density have been determined through standardized laboratory procedures. For instance, the melting point is cited as 13-15 °C, the boiling point as 129-130 °C at 9 mmHg, and the density as 1.117 g/mL at 25 °C.[1][6] These values are typically ascertained using techniques like differential scanning calorimetry for melting point, distillation under reduced pressure for boiling point, and pycnometry for density.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name, its chemical formula, and its resulting molecular weight.



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Core properties of **Ethyl Anthranilate**.

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